

An In-depth Technical Guide to the Physicochemical Properties of Azide-PEG2-MS

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Compound of Interest

Compound Name: Azide-PEG2-MS

Cat. No.: B3109840

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Introduction

Azide-PEG2-MS (2-(2-azidoethoxy)ethyl methanesulfonate) is a heterobifunctional crosslinker that has become an invaluable tool for researchers, scientists, and drug development professionals.[1] It incorporates two distinct reactive functionalities at either end of a short, hydrophilic diethylene glycol (PEG) spacer.[1] The azide group serves as a handle for bioorthogonal "click chemistry," while the methanesulfonyl (mesyl) group is an excellent leaving group for nucleophilic substitution reactions.[1] This dual reactivity, combined with the solubility-enhancing properties of the PEG spacer, makes **Azide-PEG2-MS** a versatile linker for a wide range of applications, including the synthesis of antibody-drug conjugates (ADCs), Proteolysis Targeting Chimeras (PROTACs), and the surface functionalization of nanoparticles.[2][3][4]

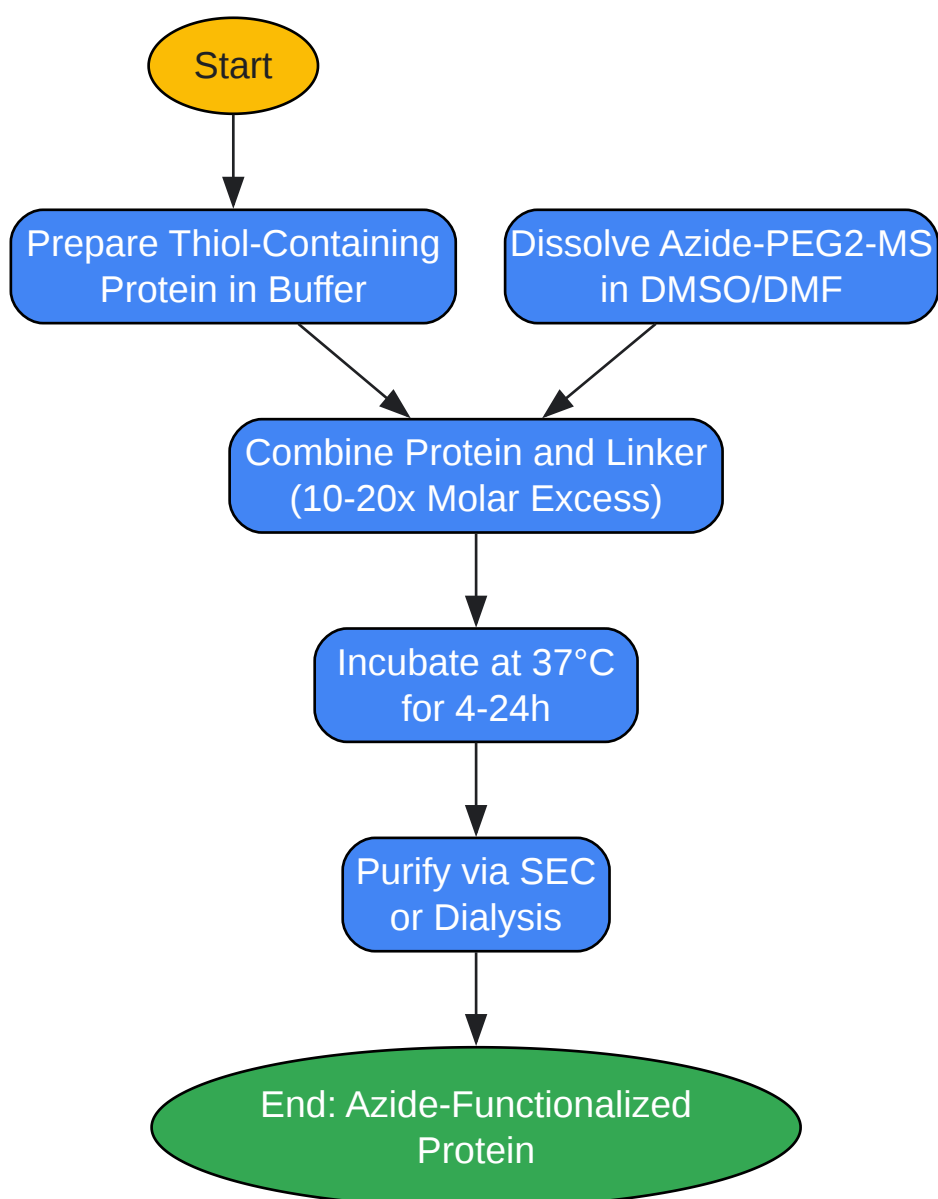
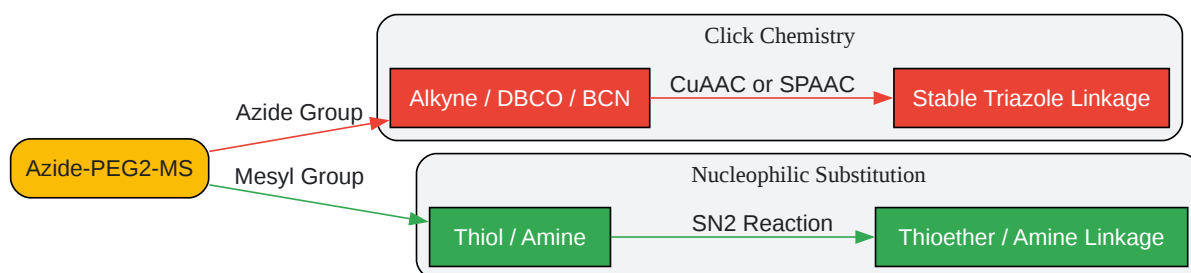
Core Physicochemical Properties

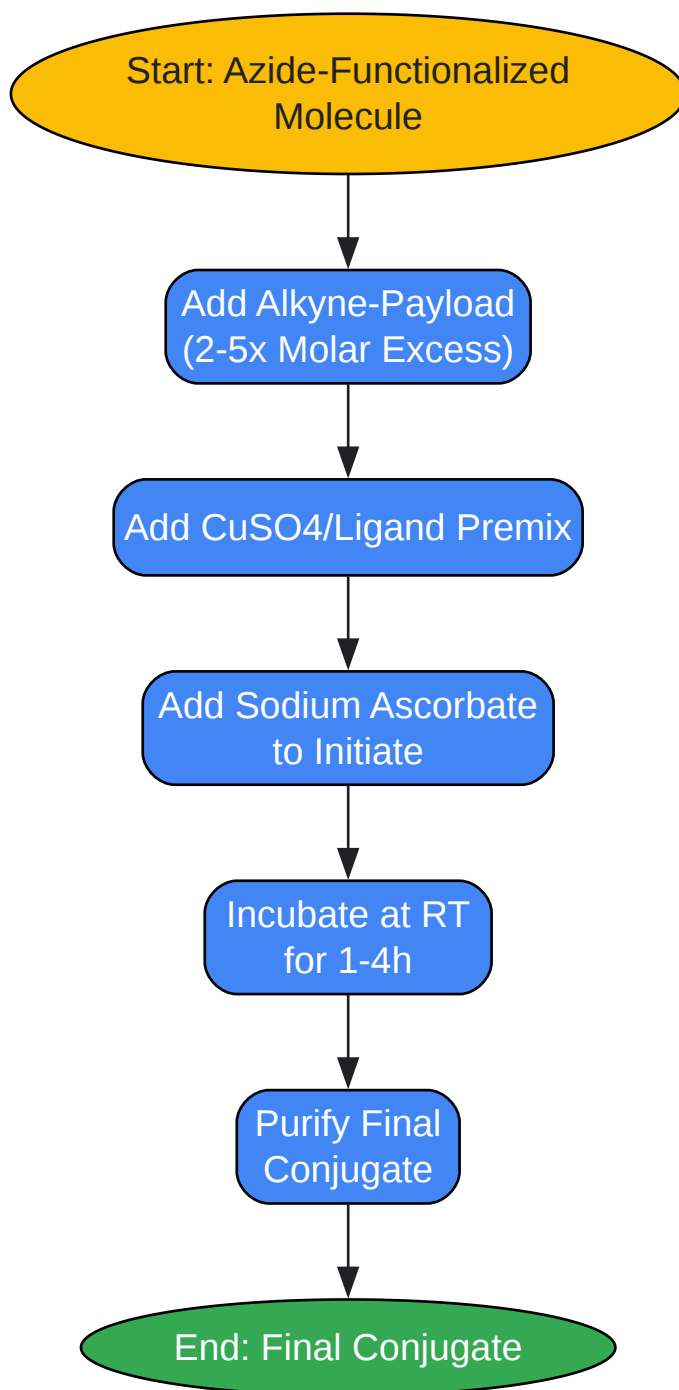
The fundamental properties of **Azide-PEG2-MS** are summarized below. These values are critical for calculating molar equivalents in reaction protocols, understanding its solubility characteristics, and ensuring its stability.

Property	Value	References
Chemical Name	2-(2-azidoethoxy)ethyl methanesulfonate	[1]
Synonyms	Ms-PEG2-azide, 5-Azido-3-oxapentyl methanesulphonate	[1]
CAS Number	176520-23-3	[1][5]
Molecular Formula	C ₅ H ₁₁ N ₃ O ₄ S	[1][6]
Molecular Weight	209.22 g/mol	[1][6][7]
Appearance	Colorless to light yellow liquid	[3]
Purity	≥95% - 98% (supplier dependent)	[1][6][7]
Solubility	Soluble in water, DMSO, DMF, DCM	[1][8]
Storage Conditions	-20°C for long-term storage (years)	[1][3][8]

Chemical Structure and Reactivity

The utility of **Azide-PEG2-Ms** stems from its defined chemical structure, which features two key reactive groups: the azide and the mesyl group.





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